

1-(5-Ethylthiophen-2-yl)ethanone physical properties (melting point, boiling point)

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Compound of Interest

Compound Name: 1-(5-Ethylthiophen-2-yl)ethanone

Cat. No.: B092520

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Technical Guide: Physical Properties of 1-(5-Ethylthiophen-2-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of the compound **1-(5-Ethylthiophen-2-yl)ethanone**, with a focus on its melting and boiling points. The information presented is intended to support research and development activities where this compound is of interest.

Core Physical Properties

The physical state of a compound is a fundamental characteristic that influences its handling, storage, and application in various experimental and industrial settings. The boiling point is a key indicator of a substance's volatility.

Data Summary

The table below summarizes the available quantitative data for the physical properties of **1-(5-Ethylthiophen-2-yl)ethanone**.

Physical Property	Value	Conditions
Boiling Point	256.4°C	at 760 mmHg
Melting Point	Not available	

Note: While a boiling point has been reported, the melting point for **1-(5-Ethylthiophen-2-yl)ethanone** is not readily available in the reviewed scientific literature.

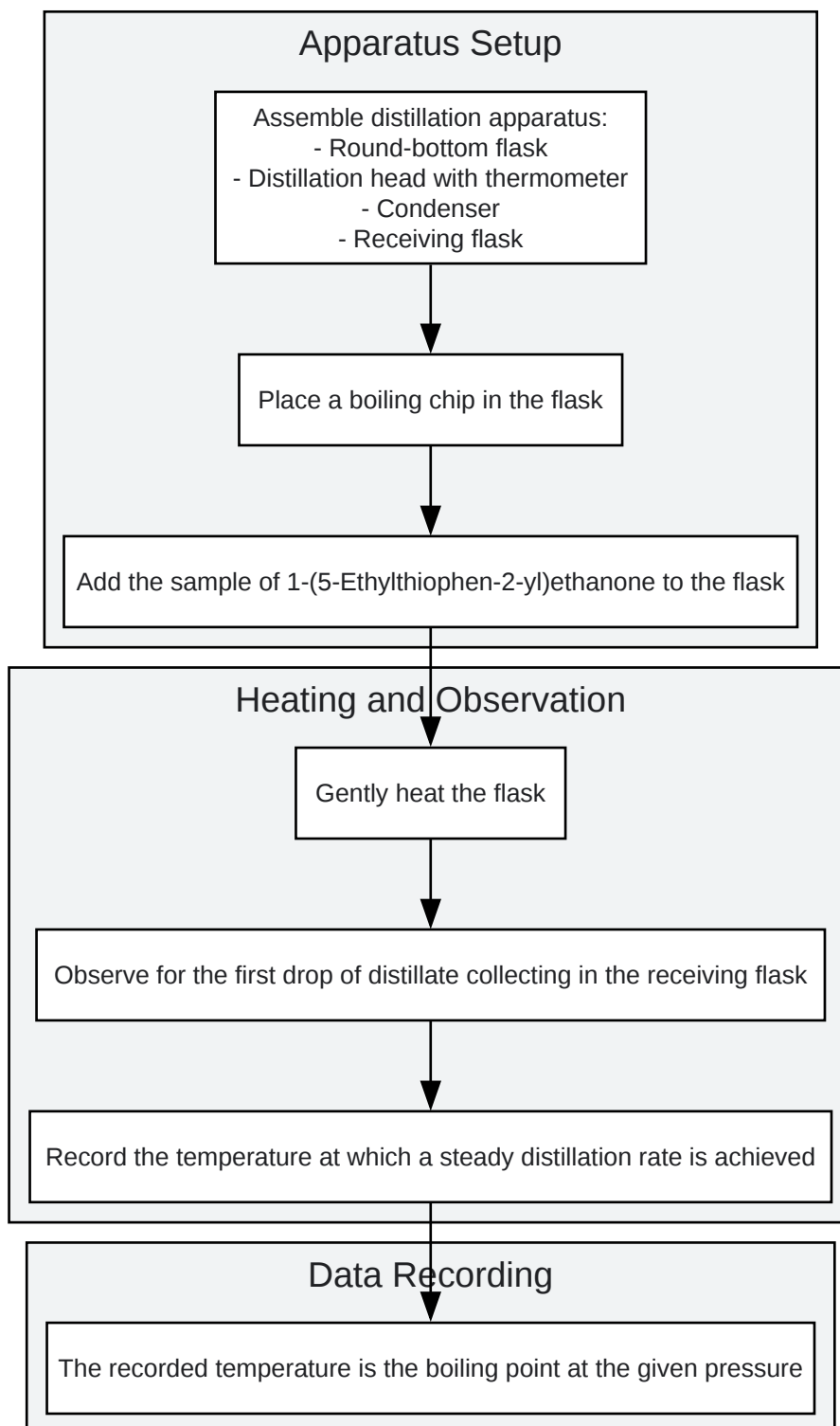
Experimental Protocols

Detailed experimental protocols for the determination of the boiling point of **1-(5-Ethylthiophen-2-yl)ethanone** are not explicitly detailed in the publicly available literature. However, standard methodologies for boiling point determination would be applicable.

General Methodology for Boiling Point Determination

A common and reliable method for determining the boiling point of a liquid compound such as **1-(5-Ethylthiophen-2-yl)ethanone** is distillation under atmospheric or reduced pressure. The general steps are outlined in the workflow below.

General Workflow for Boiling Point Determination



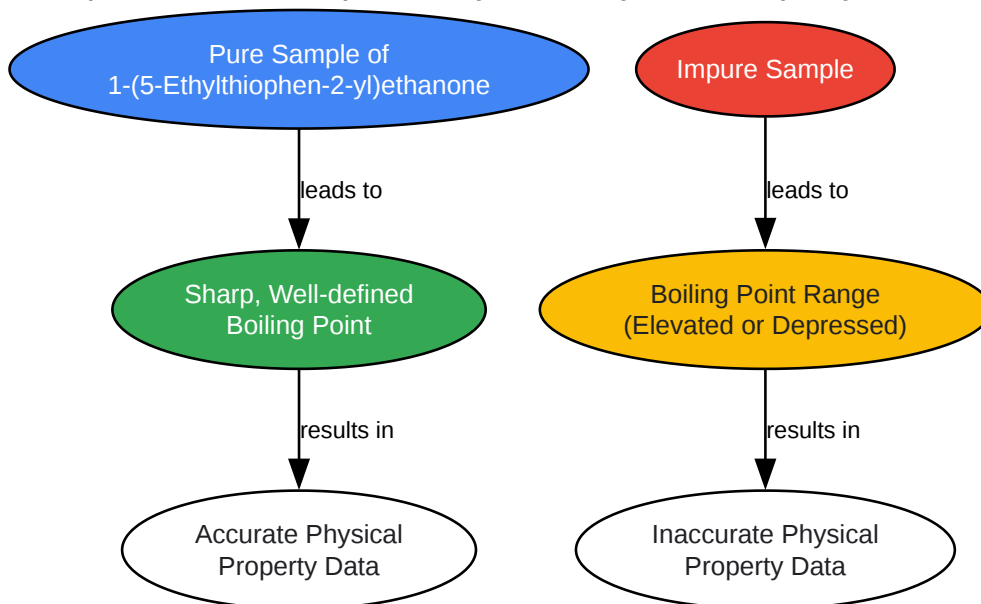
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Caption: General workflow for determining the boiling point of a liquid compound.

Logical Relationships in Physical Property Determination

The accurate determination of physical properties like melting and boiling points is contingent on the purity of the sample. The relationship between sample purity and the reliability of the measured data is a critical consideration in experimental chemistry.

Relationship between Sample Purity and Physical Property Measurement



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Caption: The influence of sample purity on the accuracy of physical property data.

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